

Physical and chemical properties of 1,4-Dioxaspiro[4.5]decan-8-ylmethanol

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Compound of Interest

Compound Name: 1,4-Dioxaspiro[4.5]decan-8-ylmethanol

Cat. No.: B1588932

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An In-Depth Technical Guide to 1,4-Dioxaspiro[4.5]decan-8-ylmethanol

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of **1,4-Dioxaspiro[4.5]decan-8-ylmethanol** (CAS No. 17159-82-9), a key spirocyclic building block in modern organic synthesis and medicinal chemistry. The document delineates its core physicochemical properties, provides an in-depth analysis of its spectroscopic signature for characterization, and outlines robust protocols for its synthesis and handling. Emphasis is placed on the compound's reactivity and its strategic application in drug discovery, where its rigid three-dimensional structure is leveraged to design novel therapeutics with enhanced selectivity and favorable pharmacokinetic profiles.

Introduction and Strategic Importance

1,4-Dioxaspiro[4.5]decan-8-ylmethanol is a heterocyclic alcohol characterized by a unique spirocyclic system where a cyclohexane ring and a 1,3-dioxolane ring are joined by a common carbon atom.^[1] This structural motif, which effectively incorporates a protected ketone functionality within a cyclohexylmethanol framework, renders it a highly versatile intermediate.^[2] In the field of drug development, the introduction of rigid, three-dimensional scaffolds is a

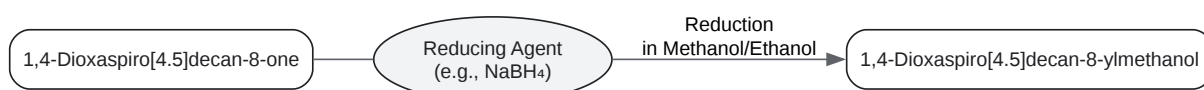
proven strategy to explore novel chemical space beyond traditional flat aromatic systems.[3] The 1,4-dioxaspiro[4.5]decane core orients appended pharmacophoric groups into precise spatial arrangements, which can lead to enhanced binding affinity and selectivity for biological targets such as G-protein coupled receptors and enzymes.[3][4] This guide serves as a foundational resource for scientists leveraging this valuable compound in their research endeavors.

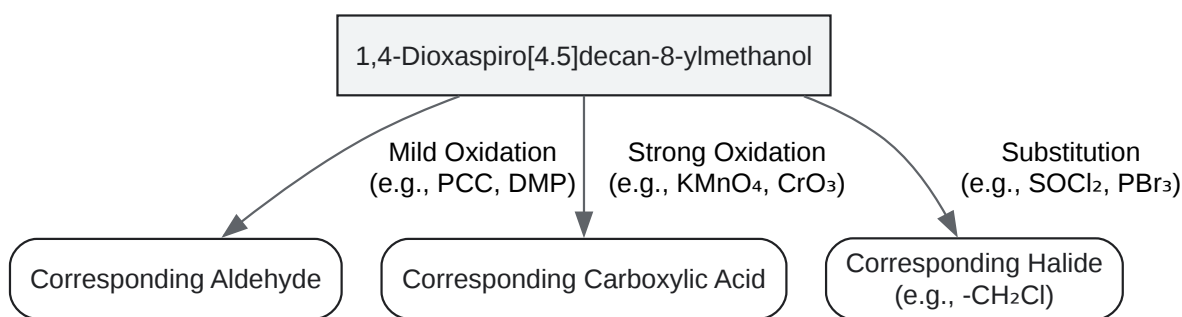
Molecular Structure and Physicochemical Properties

The molecular structure of **1,4-Dioxaspiro[4.5]decan-8-ylmethanol** is central to its utility. The ethylene ketal group serves as a stable protecting group for the ketone at the 4-position of the cyclohexyl ring, allowing for selective chemistry to be performed on the primary alcohol.

1,4-Dioxaspiro[4.5]decan-8-ylmethanol

mol





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References

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